

Application Notes: O-Tolidine Sulfate Protocol for Free Chlorine Detection

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Compound of Interest

Compound Name: O-Tolidine sulfate

Cat. No.: B3343464

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Introduction

The determination of free chlorine concentration is a critical parameter in various scientific and industrial applications, including water purification, disinfection processes, and as a quality control measure in pharmaceutical and chemical manufacturing. The O-Tolidine method offers a simple and rapid colorimetric approach for the quantitative analysis of free residual chlorine. This application note provides a detailed protocol for the use of **O-Tolidine sulfate** in the detection of free chlorine, including reagent preparation, experimental procedure, and data interpretation. The method is based on the principle that O-Tolidine reacts with free chlorine in an acidic medium to produce a yellow-colored holoquinone, the intensity of which is directly proportional to the concentration of free chlorine.^[1]

Principle of the Method

The O-Tolidine test is a colorimetric method where O-Tolidine (3,3'-dimethylbenzidine) reacts with free chlorine (in the form of hypochlorous acid or hypochlorite ion) to form a yellow-colored compound.^{[1][2]} The intensity of the developed color is measured spectrophotometrically, and the concentration of free chlorine is determined by comparison with a standard calibration curve. The reaction is pH-dependent and is typically carried out in an acidic solution.

Quantitative Data Summary

The performance of the **O-Tolidine sulfate** method for free chlorine detection is summarized in the table below. These values are compiled from various studies and represent typical performance characteristics.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	437 nm	[2]
Linear Range	0.1 - 5.0 mg/L (ppm)	[2]
Limit of Detection (LOD)	0.026 mg/L	[2]
Limit of Quantification (LOQ)	0.089 - 0.5 mg/L	[2]
Reaction Time for Free Chlorine	< 5 seconds	
Reaction Time for Total Chlorine	~ 5 minutes	

Experimental Protocols

Reagent Preparation: O-Tolidine Sulfate Solution

Materials:

- O-Tolidine dihydrochloride ($\text{C}_{14}\text{H}_{16}\text{N}_2 \cdot 2\text{HCl}$)
- Hydrochloric acid (HCl), concentrated
- Distilled or deionized water

Procedure:

- Weigh 1.35 g of O-Tolidine dihydrochloride.
- Dissolve the O-Tolidine dihydrochloride in 500 mL of distilled water.

- In a separate container, carefully prepare a solution by mixing 150 mL of concentrated hydrochloric acid with 350 mL of distilled water.
- Add the acid solution to the O-Tolidine solution and mix thoroughly.
- Dilute the final solution to a total volume of 1000 mL with distilled water.
- Store the reagent in a brown, tightly sealed bottle and protect it from light. The solution should be stable for several months when stored properly.

Standard Chlorine Solution Preparation

Standard chlorine solutions are unstable and should be prepared fresh for each calibration curve. A common method is to dilute a commercial sodium hypochlorite (bleach) solution and standardize it using titration.

Experimental Workflow for Free Chlorine Detection

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References

- 1. [waterandwastewater.com](https://www.waterandwastewater.com) [waterandwastewater.com]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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